

Synthesis of 5-Methyl-3-hydroxymethylindole: A Detailed Protocol for Researchers

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Compound of Interest

Compound Name: 5-Methyl-3-hydroxymethylindole

Cat. No.: B1588778

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This comprehensive guide provides a detailed, two-step protocol for the synthesis of **5-Methyl-3-hydroxymethylindole**, a valuable building block in medicinal chemistry and drug development. This document is intended for researchers, scientists, and drug development professionals, offering not only a step-by-step methodology but also the underlying scientific principles and practical insights to ensure successful synthesis.

Introduction

5-Methyl-3-hydroxymethylindole serves as a crucial intermediate in the synthesis of a wide range of biologically active compounds. Its indole scaffold is a privileged structure in pharmacology, appearing in numerous natural products and synthetic drugs. The strategic placement of the methyl group at the 5-position and the hydroxymethyl group at the 3-position allows for diverse functionalization, making it a versatile precursor for novel therapeutic agents.

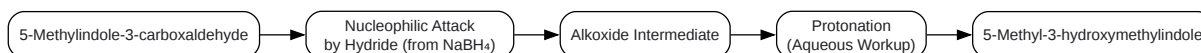
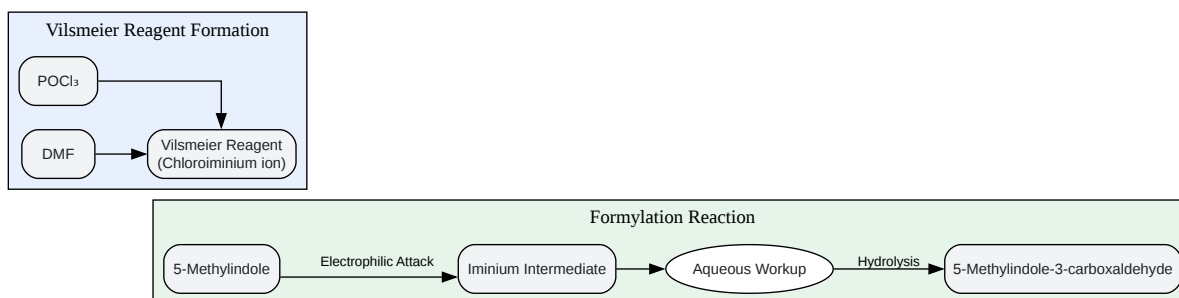
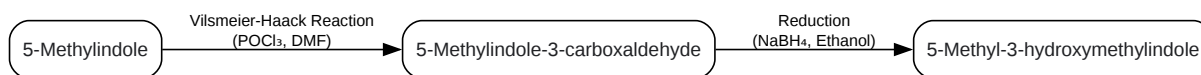
This protocol outlines a reliable and efficient synthesis route commencing with the formylation of commercially available 5-methylindole via the Vilsmeier-Haack reaction, followed by the selective reduction of the resulting aldehyde to the desired alcohol.

Synthesis Overview

The synthesis of **5-Methyl-3-hydroxymethylindole** is achieved in two sequential steps:

- Step 1: Vilsmeier-Haack Formylation of 5-Methylindole to yield 5-methylindole-3-carboxaldehyde.

- Step 2: Reduction of 5-Methylindole-3-carboxaldehyde to the target compound, **5-Methyl-3-hydroxymethylindole**.



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